

DosatiLink-1 scientific background

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Compound Focus: DosatiLink-1

Cat. No.: S12863473

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DosatiLink-1 Technical Profile

DosatiLink-1 is identified as a small molecule inhibitor targeting the Abelson murine leukemia (ABL) enzyme [1] [2]. This table summarizes its core quantitative and descriptive data:

Property	Description
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1] [2].
CAS Number	2941512-37-2 [1]
Chemical Formula	C ₆₉ H ₉₃ Cl ₂ F ₂ N ₁₃ O ₁₇ S [1]
Molar Mass	1517.52 g/mol [1]
Storage & Handling	For research use only; not for human use. Must be stored under the recommended conditions in the provided Certificate of Analysis [1].

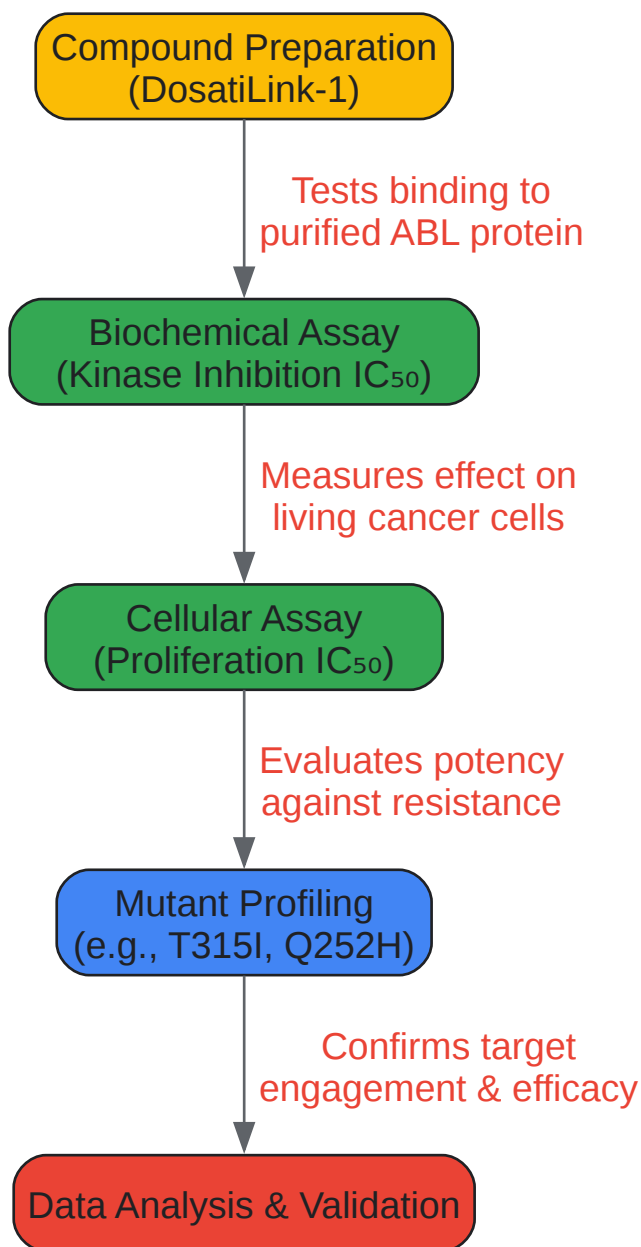
Experimental Context and Methodology Notes

While specific protocols for studying **DosatiLink-1** are not provided in the search results, the following points outline the general scientific context and suggest a direction for research.

- **Research Context:** The study of ABL inhibitors like **DosatiLink-1** is crucial in oncology research, particularly for understanding and targeting the Bcr-Abl fusion protein, which is a well-known driver of chronic myeloid leukemia (CML) [2]. Research typically involves a combination of **biochemical kinase activity assays** and **cellular proliferation assays**.
- **Referenced Methodology:** The primary reference for **DosatiLink-1** is a 2023 article by Robert B. Kargbo titled "*Expanding the Chemical Space: New Approach to Cell-Permeable Drugs*" published in *ACS Med. Chem. Lett.* [1]. This suggests the compound may be part of a novel strategy to improve drug permeability.
- **Assay Suggestion:** A standard experimental approach for characterizing such inhibitors is detailed in the provided research on other ABL inhibitors [2]. A core methodology is the use of **recombinant mutant ABL1 kinase proteins** (e.g., ABL1 T315I, Q252H) to measure the compound's inhibitory activity (IC50) and its effectiveness against common drug-resistance mutations [2].

Conceptual Experimental Workflow for ABL Inhibitor Profiling

The diagram below outlines a generalized workflow for the key experiments used to profile a compound like **DosatiLink-1**, based on standard practices in the field [2].



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Conceptual workflow for profiling ABL inhibitors like **DosatiLink-1** from biochemical to cellular assays [2].

A Guide for Further Investigation

The available data on **DosatiLink-1** is limited. To acquire the in-depth technical details you require, consider the following steps:

- **Consult the Primary Literature:** The most critical step is to obtain the original reference, Robert B. Kargbo, 2023, *ACS Med. Chem. Lett.* [1]. This article should contain the synthesis, characterization, and initial biological data that you need.
- **Contact Suppliers:** Suppliers like **MedChemExpress (MCE)** and **peptidedb** often provide more detailed data sheets, including Certificates of Analysis (CoA) with purity information, upon direct inquiry [1] [2].
- **Explore Related Targets:** To better understand the potential research applications of **DosatiLink-1**, you can study the extensive literature on well-established Bcr-Abl inhibitors (e.g., Imatinib) and the methods used to investigate them, including resistance mutation profiling [2].

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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. Bcr-Abl Control, Substrate, Inhibitor, Activator, Degradar, ... [medchemexpress.com]

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